Technical Support Center: Enhancing Oxytocin Delivery to the Central Nervous System

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Compound of Interest	
Compound Name:	*Oxytocin*
CAS No.:	*50-56-6*
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Introduction

Welcome to the Technical Support Center for researchers, scientists, and drug development professionals dedicated to enhancing the delivery of the neuropeptide **oxytocin** to the central nervous system (CNS). **Oxytocin**, a nine-amino acid peptide, holds immense therapeutic promise for a range of neurological and psychiatric disorders.[1][2] However, its clinical translation is significantly hampered by the formidable blood-brain barrier (BBB), which severely restricts its passage from systemic circulation into the brain.[1][3][4][5] Endogenous **oxytocin** concentrations within the brain can be up to 1000 times higher than in the periphery, highlighting the challenge of mimicking these physiological levels with exogenous administration.[6]

This guide provides a comprehensive, experience-driven resource designed to address the common challenges and questions encountered during experimental work. It moves beyond simple protocols to explain the underlying scientific principles, offering troubleshooting guides and FAQs to navigate the complexities of CNS **oxytocin** delivery. Our goal is to empower your research with the insights needed to generate robust, reproducible, and impactful data.

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Section 1: Foundational Concepts & Delivery Pathways

Successfully delivering **oxytocin** to the CNS requires a clear understanding of the barriers and available pathways. While invasive methods like intracerebroventricular (ICV) administration are effective in preclinical models, they are generally impractical for human use.[7][8] Therefore, non-invasive strategies are the primary focus of clinical and research efforts.

The Challenge: The Blood-Brain Barrier (BBB)

The BBB is a highly selective, semipermeable border of endothelial cells that prevents solutes in the circulating blood from non-selectively crossing into the extracellular fluid of the CNS.[4][5] As a hydrophilic peptide, **oxytocin** is largely unable to cross the BBB in significant amounts via passive diffusion.[9] While some evidence suggests a limited transport mechanism mediated by the Receptor for Advanced Glycation End-products (RAGE), this pathway's capacity is not sufficient for robust therapeutic effects from systemic administration alone.[10][11][12][13]

The Primary Non-Invasive Route: Intranasal (IN) Administration

Intranasal delivery has become the standard non-invasive method for attempting to bypass the BBB and increase central **oxytocin** levels.[7][14][15] The proposed mechanisms for nose-to-brain transport are multifaceted and not mutually exclusive.

- Direct Neuronal Pathways: The most accepted hypothesis is that intranasally administered **oxytocin** travels along the olfactory and trigeminal nerve pathways.[16][17] These nerves originate in the upper nasal cavity and provide a direct conduit to the CNS, allowing **oxytocin** to enter the cerebrospinal fluid (CSF) and key brain regions like the amygdala and hippocampus.[3][14][17]

- Systemic Absorption: A portion of the intranasally delivered dose is inevitably absorbed into the peripheral bloodstream through the nasal mucosa.[9][17] While this leads to supraphysiological plasma concentrations, its contribution to central effects is debated. Some effects may arise from peripheral receptor activation leading to indirect feedback to the brain, but this route is generally considered less efficient for direct CNS target engagement.[16][18]

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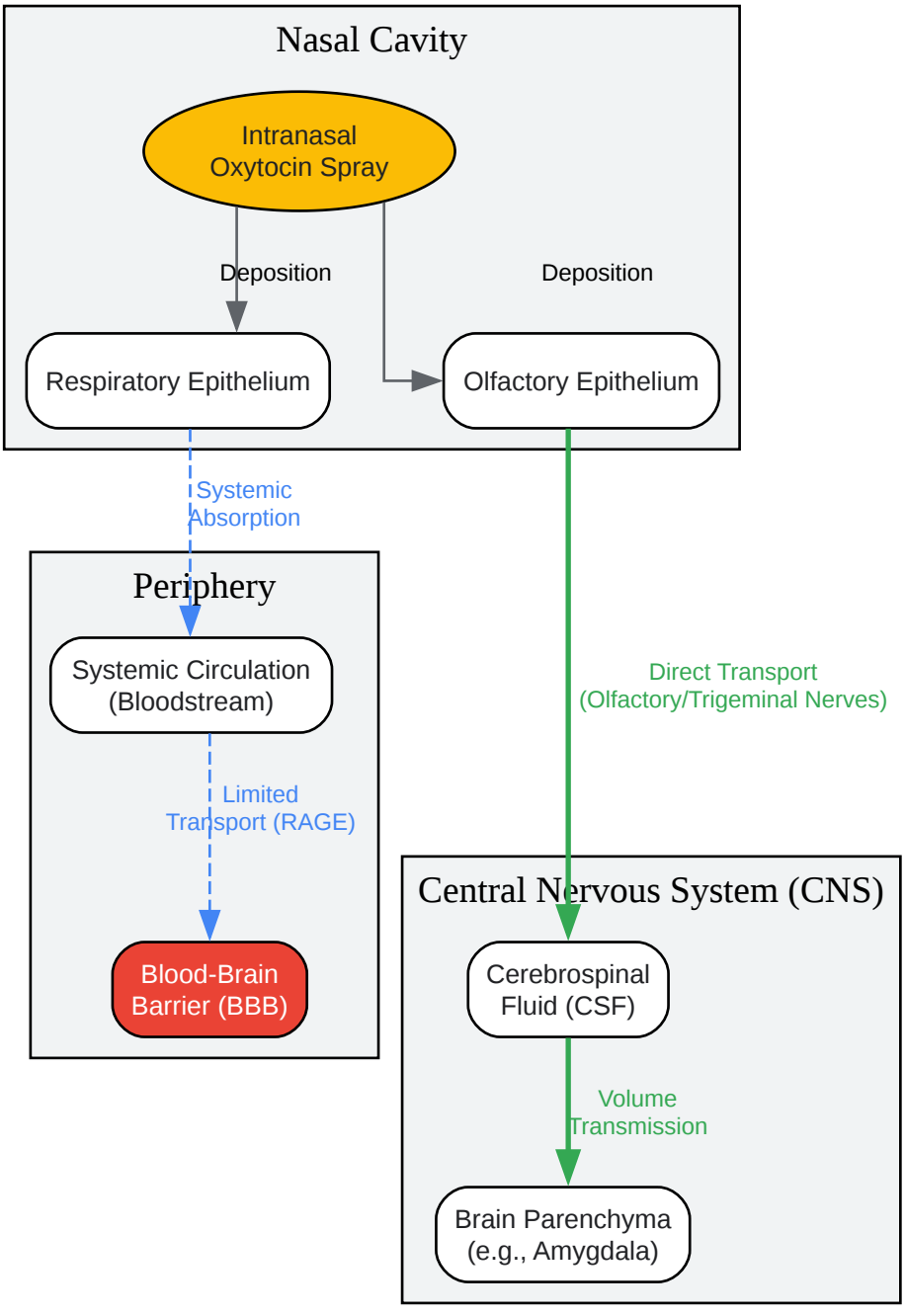
The following diagram illustrates the potential routes for intranasally administered **oxytocin** to reach the CNS.



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Caption: Proposed pathways for intranasal **oxytocin** delivery to the CNS.

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Section 2: Troubleshooting Guide & FAQs for Intranasal Delivery

Inconsistent or null findings are a common frustration in intranasal **oxytocin** research.[19][20][21] Many variables can influence the outcome of an experiment. This section addresses the most frequent issues in a question-and-answer format.

FAQ 1: My intranasal **oxytocin** administration is producing inconsistent behavioral effects. What are the likely causes?

This is the most common challenge. Inconsistent results often stem from variability in one of four key areas: the formulation, the administration technique, the subject, or the experimental design.

Troubleshooting Workflow:

The following workflow can help systematically diagnose the source of inconsistency.

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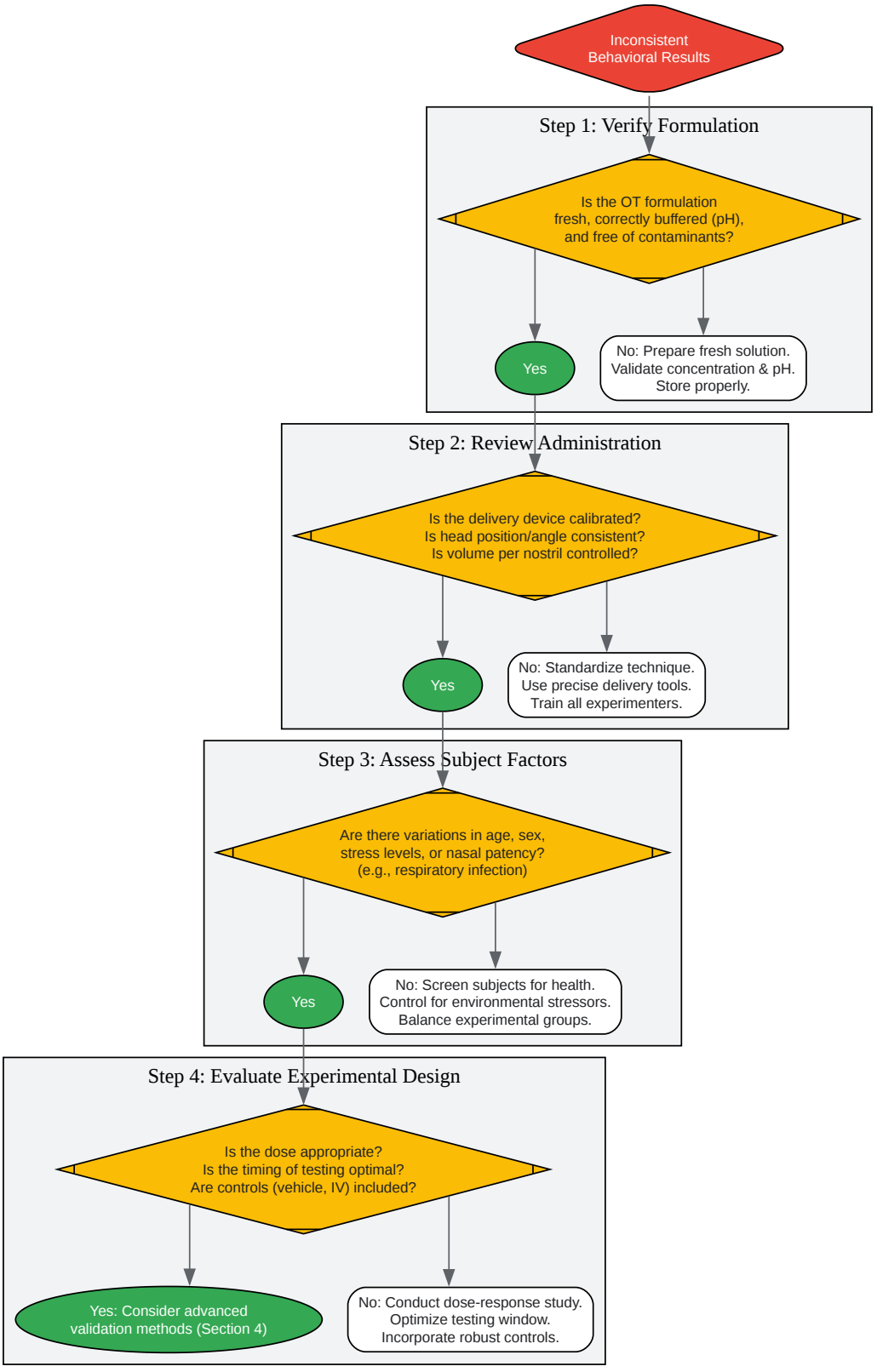

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Caption: Troubleshooting workflow for inconsistent behavioral results.

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FAQ 2: How critical are the physicochemical properties of my **oxytocin** spray formulation?

Extremely critical. Physicochemical properties like pH, viscosity, and the presence of excipients can dramatically impact spray deposition, absorption, and stability.[16]

Property	Importance & Rationale	Recommended Practice
pH	Oxytocin stability and nasal epithelial permeability are pH-dependent. A pH between 4.5-5.0 is often cited for stability, but local irritation must be considered.	Buffer your saline solution (e.g., with citrate) to a stable pH. Always measure and report the final pH of your formulation.
Viscosity	Higher viscosity can increase residence time in the nasal cavity but may hinder dispersion to the olfactory region.	For standard research, a simple saline solution is common. If using enhancers, characterize viscosity and its effect on spray plume.
Excipients	Permeation enhancers (e.g., chitosan) can increase absorption but may also cause irritation or disrupt the epithelial barrier.	Only include excipients if necessary and with clear justification. If used, run parallel controls to ensure the excipient itself is not causing behavioral effects.

FAQ 3: Should I include an intravenous (IV) **oxytocin** control group in my study?

Yes, whenever feasible. An IV control group is the most rigorous way to distinguish between centrally-mediated effects (from direct nose-to-brain transport) and peripherally-mediated effects (from systemic absorption).[2][14][16] If intranasal administration produces a behavioral effect that is not replicated by an IV dose achieving similar or higher plasma concentrations, it provides strong evidence for a direct CNS mechanism.[2][18]

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FAQ 4: What is the optimal dose and timing for my experiment?

There is no universal answer, as the optimal dose and timing are species- and endpoint-dependent.[18]

- Dose: Human studies often use 24 IU, but recent evidence suggests lower doses (e.g., 8 IU) may be more effective for certain neural targets like the amygdala.[2] Dose-response studies are crucial to identify the optimal concentration for your specific behavioral or physiological measure.[2]

- Timing: The half-life of exogenous **oxytocin** in the CSF is estimated to be around 20 minutes.[2] However, effects on endogenous **oxytocin** release and downstream signaling can be longer-lasting. Most human studies test 40-60 minutes post-administration.[2] Preclinical studies should establish their own optimal time window based on pilot data.

Section 3: Advanced & Emerging Delivery Strategies

To overcome the limitations of standard intranasal delivery, researchers are developing novel formulations and technologies to improve CNS bioavailability and therapeutic efficacy.

Nanoparticle-Based Carriers

Encapsulating **oxytocin** within nanoparticles (NPs) offers several advantages: protection from enzymatic degradation, sustained release, and the potential for targeted delivery.[1][3][22]

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Nanoparticle Type	Description & Mechanism	Key Considerations
Polymeric NPs (e.g., PLGA, BSA)	Biodegradable polymers form a matrix around oxytocin. Can be surface-functionalized with targeting ligands.[1][22][23]	Particle size (<200 nm is ideal), surface charge, and drug release kinetics must be optimized.[22]
Lipid-Based NPs (e.g., Liposomes)	Phospholipid vesicles that can encapsulate hydrophilic drugs like oxytocin. Can be modified with mucoadhesives to increase nasal residence time.[24][25]	Encapsulation efficiency can be challenging for peptides. Stability during storage is a key factor.

Targeting Ligands: NPs can be "decorated" with ligands that bind to receptors on the BBB or nasal epithelium to enhance transport.

- Transferrin (Tf): Binds to the transferrin receptor (TfR), which is highly expressed on brain capillary endothelial cells, to promote receptor-mediated transcytosis.[23][26]
- Rabies Virus Glycoprotein (RVG): A peptide that targets the nicotinic acetylcholine receptor, facilitating transport across the BBB.[3][23]

Cell-Penetrating Peptides (CPPs)

CPPs are short, often cationic, peptides that can traverse cell membranes and carry molecular cargo, like **oxytocin**, with them.[26][27] When co-administered or conjugated with **oxytocin**, they can significantly enhance its transport across the nasal epithelium.[28][29][30] This is a promising strategy for improving the efficiency of nose-to-brain delivery.[28]

Focused Ultrasound (FUS)

Focused ultrasound is a non-invasive physical method for transiently and locally opening the BBB.[31][32][33] When low-intensity ultrasound is combined with intravenously injected microbubbles, it creates mechanical forces that temporarily disrupt the tight junctions between endothelial cells, allowing drugs in circulation to enter the targeted brain region.[31][32][34][35]

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This technique offers high spatial precision but requires specialized equipment and systemic administration of **oxytocin**.

Section 4: Validation & Quantification Protocols

Verifying that **oxytocin** has reached the CNS and in what concentration is a critical, yet challenging, aspect of this research.

FAQ 5: How can I confirm that my delivery strategy increased central **oxytocin** levels?

Direct measurement in the CNS is the gold standard.

- Cerebrospinal Fluid (CSF) Sampling: In animal models, CSF can be collected via cannulation of the cisterna magna or lumbar puncture. In humans, this is highly invasive and rarely done for research purposes.[19][36] Studies in rodents and non-human primates have shown that intranasal administration can increase CSF **oxytocin** levels.[14]

- Brain Homogenate/Microdialysis: In terminal preclinical studies, brain tissue can be homogenized to measure total **oxytocin** content. Microdialysis allows for the sampling of extracellular fluid in specific brain regions in vivo, providing high spatial and temporal resolution.

FAQ 6: What are the best practices for measuring **oxytocin** concentrations in biological samples?

Quantifying **oxytocin** is notoriously difficult due to its low concentration, short half-life, and potential for interference from other molecules.[37][38][39]

- Immunoassays (ELISA/RIA): These are the most common methods.[37] However, they can suffer from a lack of specificity and cross-reactivity. Crucially, samples should undergo a solid-phase extraction step to remove interfering proteins and lipids before the assay is run.[36][37] Unextracted samples often yield artificially high and unreliable readings.[36][37]

- Liquid Chromatography-Mass Spectrometry (LC-MS): This is emerging as a more specific and reliable method, though it requires specialized equipment and expertise.[38][39]

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Protocol: Sample Preparation for **Oxytocin** Immunoassay

- Collection: Collect blood in EDTA-coated tubes. Immediately place on ice.
- Centrifugation: Within 15 minutes, centrifuge at 4°C (e.g., 1600 x g for 15 min) to separate plasma.
- Acidification & Storage: Transfer the plasma to a new tube containing an appropriate protease inhibitor and acidify (e.g., with HCl) to improve stability. Immediately freeze and store at -80°C until analysis.
- Extraction: Prior to the immunoassay, thaw samples on ice. Use a solid-phase extraction (SPE) C18 column to extract **oxytocin** and eliminate interfering substances, following the manufacturer's protocol.
- Assay: Elute the extracted peptide and proceed with the validated ELISA or RIA protocol. Always run samples in duplicate or triplicate.[36]

FAQ 7: My lab doesn't have the capability for CSF sampling. Are there indirect ways to validate CNS target engagement?

Yes. While not as direct as measuring concentration, functional readouts can provide strong evidence of central activity.

- Pharmacodynamic Biomarkers: Measure downstream effects of central **oxytocin** receptor activation. For example, fMRI studies in humans have shown that intranasal **oxytocin** can dampen amygdala activity in response to emotional stimuli.[14]
- Gene Expression: In preclinical models, you can measure the expression of immediate early genes like c-Fos or Egr-1 in brain regions rich with **oxytocin** receptors (e.g., amygdala, PVN) following administration.[40] An increase in expression indicates neuronal activation.

References

- Quintana, D. S., Smerud, K. T., Andreassen, O. A., & Djupesland, P. G. (2018). Evidence for Intranasal **Oxytocin** Delivery to the brain: Recent Advances and Future Perspectives. Taylor

© 2026 BenchChem. All rights reserved.

& Francis Online. Available at: [Link]

- Born, J., et al. (2002). Intranasal administration of **oxytocin**: Behavioral and clinical effects, a review. PMC. Available at: [Link]
- Quintana, D. S., et al. (2018). Evidence for Intranasal **Oxytocin** Delivery to the brain: Recent Advances and Future Perspectives. ResearchGate. Available at: [Link]
- Furube, E., et al. (2018). Delivery of **Oxytocin** to the Brain for the Treatment of Autism Spectrum Disorder by Nasal Application. ACS Publications. Available at: [Link]
- Tan, D. W. S., et al. (2021). Effects of Intranasal Administration of **Oxytocin** and Vasopressin on Social Cognition and Potential Routes and Mechanisms of Action. MDPI. Available at: [Link]
- Son, Y. J., et al. (2023). Figure 4. **Oxytocin** and proposed pathways across the blood-brain and... ResearchGate. Available at: [Link]
- Zaman, R., et al. (2018). Nanoparticle formulations that allow for sustained delivery and brain targeting of the neuropeptide **oxytocin**. PMC. Available at: [Link]
- Leng, G., & Sabatier, N. (2016). Measuring **Oxytocin** and Vasopressin: Bioassays, Immunoassays and Random Numbers. PMC. Available at: [Link]
- Cunha, S., et al. (2022). Lipid and Polymeric Nanoparticles: Successful Strategies for Nose-to-Brain Drug Delivery in the Treatment of Depression and Anxiety Disorders. PMC. Available at: [Link]
- Modi, M. E., et al. (2018). Nanoparticle encapsulation increases the brain penetrance and duration of action of intranasal **oxytocin**. PMC. Available at: [Link]
- Yamamoto, Y., & Higashida, H. (2020). RAGE regulates **oxytocin** transport into the brain. PubMed. Available at: [Link]
- (2022). Intranasal **Oxytocin** Derivative Shows Promise as Alzheimer's Treatment. Biocompare. Available at: [Link]

© 2026 BenchChem. All rights reserved.

- Yamamoto, Y., et al. (2024). **Oxytocin** transported from the blood across the blood-brain barrier by receptor for advanced glycation end-products (RAGE) affects brain function related to social behavior. PubMed. Available at: [Link]
- Al-Hasani, K. (2018). Tracking effects of **oxytocin** crossing the blood brain barrier in vivo and in vitro. UDSpace. Available at: [Link]
- Yamamoto, Y., & Higashida, H. (2020). RAGE-dependent **oxytocin** transport from the blood into the brain via the... ResearchGate. Available at: [Link]
- Churchland, P. S., & Winkielman, P. (2012). Intranasal **oxytocin** effects on social cognition: a critique. PMC. Available at: [Link]
- Zaman, R., et al. (2018). Nanoparticle formulations that allow for sustained delivery and brain targeting of the neuropeptide **oxytocin**. PubMed. Available at: [Link]
- King, M. V., et al. (2024). A Modified Cell-Penetrating Peptide Enhances Insulin and **Oxytocin** Delivery across an RPMI 2650 Nasal Epithelial Cell Barrier In Vitro. PubMed. Available at: [Link]
- Crockford, C., et al. (2022). Advances in human **oxytocin** measurement: challenges and proposed solutions. PMC. Available at: [Link]
- Quintana, D. S., et al. (2018). Evidence for intranasal **oxytocin** delivery to the brain: recent advances and future perspectives. OSF. Available at: [Link]
- Son, Y. J., et al. (2023). Navigating Central **Oxytocin** Transport: Known Realms and Uncharted Territories. PMC. Available at: [Link]
- Quintana, D. S. (n.d.). Evidence for intranasal **oxytocin** delivery to the brain: recent advances and future perspectives. Daniel S. Quintana. Available at: [Link]
- Martins, D. A., et al. (2020). Effects of route of administration on **oxytocin**-induced changes in regional cerebral blood flow in humans. PubMed Central. Available at: [Link]
- Walum, H., et al. (2015). Statistical and methodological considerations for the interpretation of intranasal **oxytocin** studies. PMC. Available at: [Link]

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- O'Reilly, M. A., & Hynynen, K. (2012). Focused ultrasound-mediated drug delivery through the blood-brain barrier. PMC. Available at: [Link]
- Singh, N., et al. (2023). Emerging need of novel drug delivery systems in management of CNS disorders. DOI. Available at: [Link]
- Penagarikano, O., et al. (2015). The **oxytocin** system in drug discovery for autism: Animal models and novel therapeutic strategies. PMC. Available at: [Link]
- King, M. V., et al. (2024). A Modified Cell-Penetrating Peptide Enhances Insulin and **Oxytocin** Delivery across an RPMI 2650 Nasal Epithelial Cell Barrier In Vitro. PMC. Available at: [Link]
- Shamay-Tsoory, S. G., & Abu-Akel, A. (2020). Advances in the field of intranasal **oxytocin** research: lessons learned and future directions for clinical research. PubMed Central. Available at: [Link]
- Patel, R., et al. (2013). The Role of Cell-Penetrating Peptide and Transferrin on Enhanced Delivery of Drug to Brain. OMICS Online. Available at: [Link]
- O'Reilly, M. A., et al. (2017). Focused Ultrasound Induced Opening of the Blood-Brain Barrier Disrupts Inter-Hemispheric Resting State Functional Connectivity in the Rat Brain. PubMed Central. Available at: [Link]
- Modi, M., et al. (2014). CSF and Blood **Oxytocin** Concentration Changes following Intranasal Delivery in Macaque. PLOS ONE. Available at: [Link]
- Cavallaro, G., et al. (2022). Cell-Penetrating Peptides as Valuable Tools for Nose-to-Brain Delivery of Biological Drugs. MDPI. Available at: [Link]
- University of Maryland Medical Center. (2018). Focused Ultrasound to Open Blood-Brain Barrier. YouTube. Available at: [Link]
- LÜ, F., et al. (2022). Preparation of **oxytocin** liposomes modified by cell penetrating peptides and evaluation on brain targeting efficiency via intranasal delivery. BVS. Available at: [Link]

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- (2018). Focused Ultrasound May Open Blood-Brain Barrier. Medimaging.net. Available at: [Link]
- Chen, H., et al. (2013). Targeted drug delivery with focused ultrasound-induced blood-brain barrier opening using acoustically-activated nanodroplets. PubMed. Available at: [Link]
- Zhang, G., et al. (2022). Approaches to Improve the Quantitation of **Oxytocin** in Human Serum by Mass Spectrometry. Frontiers. Available at: [Link]
- (2022). Intranasal **Oxytocin** Fails to Enhance Emotional Connections. Medscape. Available at: [Link]
- (2022). Challenges of CNS Drug Delivery. proventainternational.com. Available at: [Link]
- Zaman, R., et al. (2023). Microfluidics-Assisted Formulation of Polymeric **Oxytocin** Nanoparticles for Targeted Brain Delivery. MDPI. Available at: [Link]
- Zhang, G., et al. (2022). Approaches to Improve the Quantitation of **Oxytocin** in Human Serum by Mass Spectrometry. Frontiers. Available at: [Link]
- Misra, A., et al. (2009). Challenges and opportunities in CNS delivery of therapeutics for neurodegenerative diseases. PubMed. Available at: [Link]
- (n.d.). **Oxytocin**. Wikipedia. Available at: [Link]
- Uvnäs-Moberg, K., et al. (2021). The Role of **Oxytocin** and the Effect of Stress During Childbirth: Neurobiological Basics and Implications for Mother and Child. PubMed Central. Available at: [Link]
- Neuroscientifically Challenged. (2018). 2-Minute Neuroscience: **Oxytocin**. YouTube. Available at: [Link]
- Boccia, M. L., & Pedersen, C. A. (2016). CNS Region-Specific **Oxytocin** Receptor Expression: Importance in Regulation of Anxiety and Sex Behavior. PubMed Central. Available at: [Link]

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Sources

- 1. Nanoparticle formulations that allow for sustained delivery and brain targeting of the neuropeptide oxytocin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Advances in the field of intranasal oxytocin research: lessons learned and future directions for clinical research - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nanoparticle encapsulation increases the brain penetrance and duration of action of intranasal oxytocin - PMC [pmc.ncbi.nlm.nih.gov]
- 4. proventainternational.com [proventainternational.com]
- 5. Challenges and opportunities in CNS delivery of therapeutics for neurodegenerative diseases - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Oxytocin - Wikipedia [en.wikipedia.org]
- 7. osf.io [osf.io]
- 8. The Role of Oxytocin and the Effect of Stress During Childbirth: Neurobiological Basics and Implications for Mother and Child - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Effects of route of administration on oxytocin-induced changes in regional cerebral blood flow in humans - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. RAGE regulates oxytocin transport into the brain - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Oxytocin transported from the blood across the blood-brain barrier by receptor for advanced glycation end-products (RAGE) affects brain function related to social behavior - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- 15. dsquintana.com [dsquintana.com]
- 16. tandfonline.com [tandfonline.com]

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- 17. Intranasal administration of oxytocin: Behavioral and clinical effects, a review - PMC [pmc.ncbi.nlm.nih.gov]
- 18. mdpi.com [mdpi.com]
- 19. Intranasal oxytocin effects on social cognition: a critique - PMC [pmc.ncbi.nlm.nih.gov]
- 20. Statistical and methodological considerations for the interpretation of intranasal oxytocin studies - PMC [pmc.ncbi.nlm.nih.gov]
- 21. Intranasal Oxytocin Fails to Enhance Emotional Connections [medscape.com]
- 22. mdpi.com [mdpi.com]
- 23. Nanoparticle formulations that allow for sustained delivery and brain targeting of the neuropeptide oxytocin - PMC [pmc.ncbi.nlm.nih.gov]
- 24. Lipid and Polymeric Nanoparticles: Successful Strategies for Nose-to-Brain Drug Delivery in the Treatment of Depression and Anxiety Disorders - PMC [pmc.ncbi.nlm.nih.gov]
- 25. pesquisa.bvsalud.org [pesquisa.bvsalud.org]
- 26. mdpi.com [mdpi.com]
- 27. Cell-Penetrating Peptides as Valuable Tools for Nose-to-Brain Delivery of Biological Drugs - PMC [pmc.ncbi.nlm.nih.gov]
- 28. biocompare.com [biocompare.com]
- 29. A Modified Cell-Penetrating Peptide Enhances Insulin and Oxytocin Delivery across an RPMI 2650 Nasal Epithelial Cell Barrier In Vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 30. A Modified Cell-Penetrating Peptide Enhances Insulin and Oxytocin Delivery across an RPMI 2650 Nasal Epithelial Cell Barrier In Vitro - PMC [pmc.ncbi.nlm.nih.gov]
- 31. Focused ultrasound-mediated drug delivery through the blood-brain barrier - PMC [pmc.ncbi.nlm.nih.gov]
- 32. Focused Ultrasound Induced Opening of the Blood-Brain Barrier Disrupts Inter-Hemispheric Resting State Functional Connectivity in the Rat Brain - PMC [pmc.ncbi.nlm.nih.gov]
- 33. m.youtube.com [m.youtube.com]
- 34. Focused Ultrasound May Open Blood-Brain Barrier - Ultrasound - mobile.Medimaging.net [mobile.medimaging.net]
- 35. Targeted drug delivery with focused ultrasound-induced blood-brain barrier opening using acoustically-activated nanodroplets - PubMed [pubmed.ncbi.nlm.nih.gov]

© 2026 BenchChem. All rights reserved.

- 36. Advances in human oxytocin measurement: challenges and proposed solutions - PMC [pmc.ncbi.nlm.nih.gov]
- 37. Measuring Oxytocin and Vasopressin: Bioassays, Immunoassays and Random Numbers - PMC [pmc.ncbi.nlm.nih.gov]
- 38. Frontiers | Approaches to Improve the Quantitation of Oxytocin in Human Serum by Mass Spectrometry [frontiersin.org]
- 39. Approaches to Improve the Quantitation of Oxytocin in Human Serum by Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 40. Tracking effects of oxytocin crossing the blood brain barrier in vivo and in vitro [udspace.udel.edu]

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